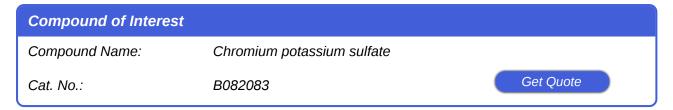


# A Technical Guide to the Solubility of Chromium (III) Potassium Sulfate Dodecahydrate

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the solubility of Chromium (III) Potassium Sulfate Dodecahydrate (also known as chrome alum) in various solvents. It consolidates available quantitative data, outlines factors influencing solubility, and presents a detailed experimental protocol for its determination. This document is intended to serve as a practical resource for laboratory professionals requiring precise solubility information for applications ranging from chemical synthesis to pharmaceutical formulation.

## **Physicochemical Properties**

Chromium (III) Potassium Sulfate Dodecahydrate, with the chemical formula KCr(SO<sub>4</sub>)<sub>2</sub>·12H<sub>2</sub>O, is a double salt of potassium and chromium.[1] It is an inorganic compound that typically appears as dark purple or violet-red octahedral crystals.[2] The compound is generally odorless.[1][3][4] Upon heating, it has a melting point of 89°C.[3][5] Aqueous solutions of chrome alum are dark violet but turn green when heated above 50°C, indicating a change in the coordination complex.[6]

Table 1: Physicochemical Properties of Chromium (III) Potassium Sulfate Dodecahydrate



Property	Value	References	
Chemical Formula	KCr(SO <sub>4</sub> ) <sub>2</sub> ·12H <sub>2</sub> O	[1][5]	
Molar Mass	499.39 g/mol	[5][7]	
Appearance	Dark purple to violet crystalline solid	[2][3]	
Density	~1.83 g/cm³	[1][8]	
Melting Point	89°C	[6][3][5]	
рН	3 (50g/L in H₂O at 20°C)	[3][9]	
Stability	Stable under normal conditions; hygroscopic	[3]	

## **Solubility Profile**

The solubility of **chromium potassium sulfate** is highly dependent on the solvent. It is known to be highly soluble in water, forming acidic solutions.[10] Conversely, it is generally insoluble in organic solvents like ethanol and acetone.[3][11]

#### **Quantitative Solubility Data**

Quantitative data on the solubility of **chromium potassium sulfate** is primarily available for aqueous solutions. There is some variation in the reported values, which may be attributed to differences in experimental conditions or the purity of the compound.

Table 2: Solubility of Chromium (III) Potassium Sulfate in Various Solvents



Solvent	Temperature (°C)	Solubility ( g/100 mL)	References
Water	15	24	[5][7][8][12]
Water	20	~19 (190 g/L)	[1]
Water	20	24	
Dilute Acid	Not Specified	Soluble	[3]
Ethanol	Not Specified	Insoluble	[3][11]
Acetone	Not Specified	Insoluble	[11]
Organic Solvents	Not Specified	Insoluble	[1]

### **Factors Influencing Solubility**

Several factors can significantly impact the solubility of **chromium potassium sulfate**.

- Temperature: The solubility of most salts in water, including chrome alum, is strongly dependent on temperature, generally increasing as the temperature rises.[13] However, it is important to note that heating aqueous solutions above 50°C causes a color change from violet to green, which suggests a modification of the chromium aquo-complex.[6] One anecdotal source suggests that heating above 30°C may lead to the formation of a different, non-crystallizable complex, which could interfere with solubility and crystal growth experiments.[14]
- Impurities: The presence of other ions can affect solubility. For instance, studies on
  potassium sulfate have shown that traces of chromium(III) ions can decrease its apparent
  solubility by adsorbing onto the crystal surface and inhibiting the dissolution process.[15][16]
  This suggests that the purity of both the solute and the solvent is a critical factor in obtaining
  accurate and reproducible solubility measurements.

### **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for determining the solubility of **chromium potassium sulfate** in water as a function of temperature. This protocol is a synthesis of established



gravimetric and isothermal saturation methods.[17][18]

#### **Objective**

To determine the solubility of **chromium potassium sulfate** in deionized water at a range of temperatures (e.g., 20°C, 30°C, 40°C, and 50°C) by the isothermal saturation and gravimetric method.

#### **Materials and Equipment**

- Chromium (III) Potassium Sulfate Dodecahydrate (analytical grade)
- Deionized water
- Temperature-controlled water bath or shaker
- Calibrated thermometer
- Beakers or flasks with stoppers
- · Magnetic stirrer and stir bars
- Volumetric pipettes (10 mL)
- Syringe filters (0.45 μm)
- · Pre-weighed porcelain evaporating dishes
- Drying oven
- Analytical balance
- Spatula and weighing paper

### Methodology

- Preparation of Saturated Solutions:
  - For each desired temperature, label a 100 mL beaker or flask.



- Add approximately 50 mL of deionized water to each flask.
- Place the flasks in the temperature-controlled water bath set to the target temperature.
   Allow the water to equilibrate for at least 30 minutes.
- Gradually add an excess of chromium potassium sulfate to each flask while stirring continuously. An excess is ensured when undissolved solid remains at the bottom of the flask.
- Stopper the flasks and allow them to equilibrate for a minimum of 2-3 hours to ensure saturation. Continuous stirring is recommended.

#### Sample Collection:

- After equilibration, stop the stirring and allow the excess solid to settle for 30 minutes, maintaining the constant temperature.
- Carefully draw 10 mL of the clear supernatant solution using a volumetric pipette. To avoid transferring solid particles, a syringe fitted with a 0.45 µm filter can be used.
- Dispense the 10 mL sample into a pre-weighed, labeled porcelain evaporating dish.
   Record the exact weight of the empty dish.

#### Gravimetric Analysis:

- Weigh the evaporating dish containing the 10 mL solution to determine the mass of the solution.
- Place the evaporating dishes in a drying oven set to a moderate temperature (e.g., 110°C)
   to evaporate the water.
- Continue drying until a constant weight of the residue (the anhydrous salt) is achieved.
   This is confirmed by cooling the dish in a desiccator and re-weighing it at intervals until two consecutive weighings are within ±0.001 g.
- Record the final, constant weight of the dish plus the dry residue.
- Calculation of Solubility:

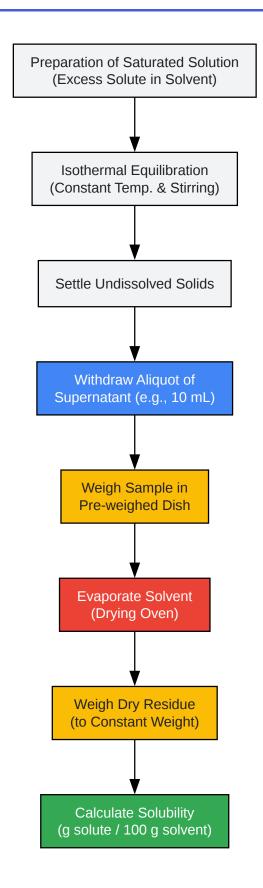


- Calculate the mass of the dissolved chromium potassium sulfate (residue).
  - Mass of Residue = (Weight of dish + residue) (Weight of empty dish)
- Calculate the mass of the water in the 10 mL sample.
  - Mass of Water = (Weight of dish + solution) (Weight of dish + residue)
- Calculate the solubility in grams per 100 g of water.
  - Solubility (g/100 g  $H_2O$ ) = (Mass of Residue / Mass of Water) x 100
- Data Reporting:
  - Repeat the entire procedure at least three times for each temperature to ensure reproducibility.
  - Report the average solubility and standard deviation for each temperature.
  - A solubility curve can be generated by plotting solubility versus temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining solubility as described in the protocol above.





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Caption: Workflow for Gravimetric Solubility Determination.



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